

# Proper Disposal Procedures for 2-Benzylaniline

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## Compound of Interest

Compound Name: 2-Benzylaniline

Cat. No.: B1266149

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The following guide provides essential safety and logistical information for the proper disposal of **2-Benzylaniline**, ensuring compliance with safety regulations and promoting a secure laboratory environment. This information is intended for researchers, scientists, and drug development professionals.

## Immediate Safety and Hazard Information

**2-Benzylaniline** is a chemical that requires careful handling during disposal due to its hazardous properties. It is classified as a skin and eye irritant and may cause respiratory irritation.<sup>[1][2]</sup> It is also considered severely hazardous to water (WGK 3), meaning it must not be allowed to enter the environment.<sup>[1]</sup> Standard laboratory chemical disposal protocols for hazardous waste must be strictly followed.

Key Hazard Classifications:

- Skin Irritant (Category 2)<sup>[1][2]</sup>
- Eye Irritant (Category 2)<sup>[1][2]</sup>
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System<sup>[1][2]</sup>

Under no circumstances should **2-Benzylaniline** be disposed of down the drain or in regular trash.<sup>[3][4]</sup> Improper disposal poses a significant risk to both human health and the environment.

## Quantitative Data Summary

For quick reference, the key quantitative and safety data for **2-Benzylaniline** are summarized in the table below.

| Property           | Value                             | Reference |
|--------------------|-----------------------------------|-----------|
| CAS Number         | 28059-64-5                        | [1]       |
| Molecular Formula  | C <sub>13</sub> H <sub>13</sub> N | [1][5]    |
| Molecular Weight   | 183.25 g/mol                      | [1][5]    |
| Form               | Solid                             | [1]       |
| Melting Point      | 49-54 °C                          | [1]       |
| Flash Point        | 113 °C (235.4 °F) - closed cup    | [1]       |
| Hazard Codes       | H315, H319, H335                  | [1]       |
| Storage Class      | 11 (Combustible Solids)           | [1]       |
| Water Hazard Class | 3 (Severely hazardous to water)   | [1]       |

## Personal Protective Equipment (PPE) Protocol

Before handling **2-Benzylaniline** for disposal, ensure the following Personal Protective Equipment (PPE) is worn to minimize exposure risk:

- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Eye/Face Protection: Use safety glasses with side-shields or chemical goggles.[1]
- Skin and Body Protection: A lab coat is mandatory. Ensure skin is not exposed.
- Respiratory Protection: For fine particles or dust, use an N95-type dust mask.[1]

## Step-by-Step Disposal Procedure

The disposal of **2-Benzylaniline** must be handled as hazardous chemical waste. Follow these steps precisely.

### Step 1: Waste Collection

- Collect waste **2-Benzylaniline**, including any contaminated materials (e.g., weighing paper, contaminated gloves, or absorbent pads), in a designated waste container.
- Do not mix **2-Benzylaniline** with other incompatible waste streams. It should be segregated with other aromatic amine waste or as directed by your institution's EHS department.<sup>[6][7]</sup>

### Step 2: Container Selection and Labeling

- Container: Use a container that is chemically compatible with **2-Benzylaniline** and is in good condition with a secure, leak-proof lid.<sup>[6][7]</sup> The original product container is often a suitable choice if it is not damaged.<sup>[6]</sup>
- Labeling: The container must be clearly labeled as "Hazardous Waste."<sup>[3]</sup> The label must include:
  - The full chemical name: "**2-Benzylaniline**" (avoiding abbreviations).
  - The specific hazards (e.g., "Irritant," "Combustible").
  - The date when waste was first added to the container.
  - An accurate list of all components and their approximate percentages if it is a mixed waste stream.<sup>[8]</sup>

### Step 3: Storage in a Satellite Accumulation Area (SAA)

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA).<sup>[3][6]</sup>
- The SAA must be at or near the point of waste generation and under the control of laboratory personnel.<sup>[3][7]</sup>
- Ensure the SAA is a well-ventilated area, away from ignition sources.
- Store acids and bases separately, and keep this waste away from cyanides or sulfides.<sup>[6]</sup>

#### Step 4: Arranging for Disposal

- Once the container is full or has been in the SAA for the maximum allowed time (typically up to one year, but institutional policies may vary), arrange for its disposal.[\[6\]](#)
- Contact your institution's Environmental Health & Safety (EHS) department to schedule a waste pickup.[\[3\]](#)[\[8\]](#)
- Provide the EHS team with all necessary information from the hazardous waste tag.

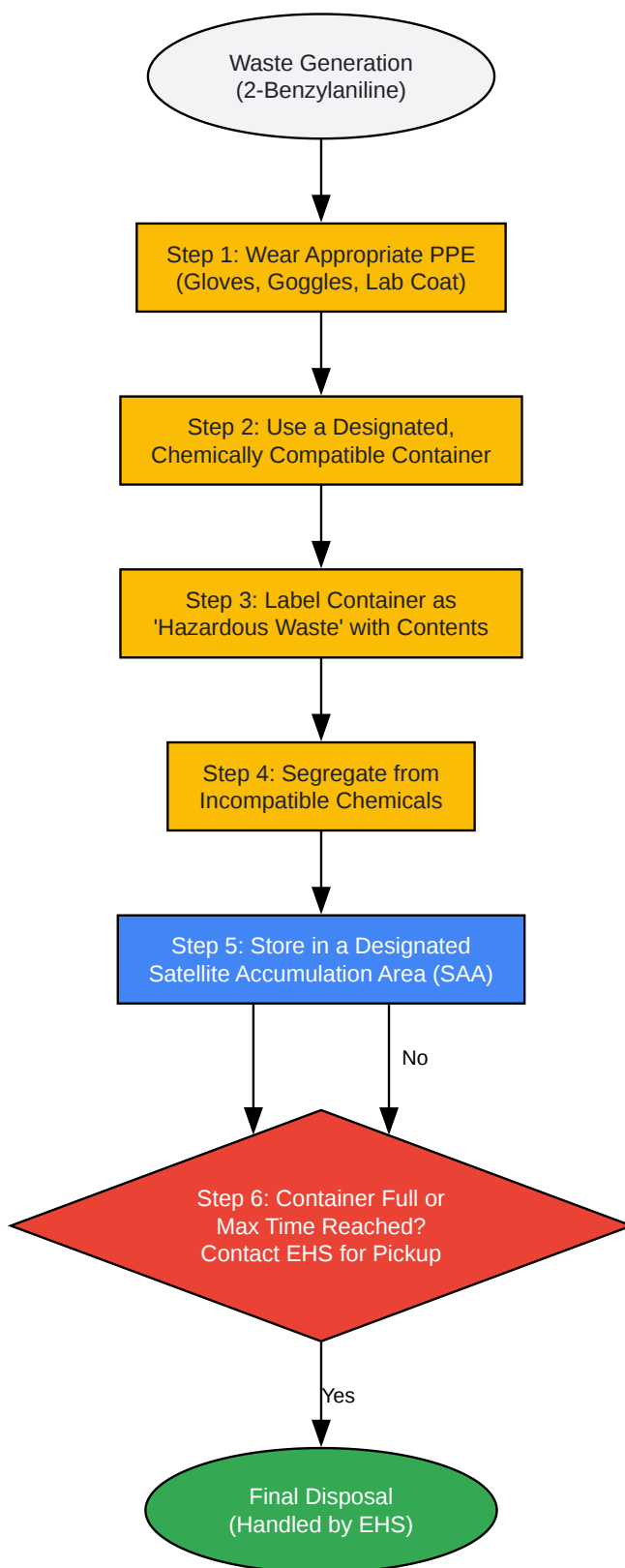
## Emergency Spill Procedures

In case of a spill:

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from spreading or entering drains.
- Personal Protection: Wear the appropriate PPE as described above.
- Clean-up: Carefully collect the spilled solid using an absorbent material. Place all contaminated materials into a sealed, labeled hazardous waste container.
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the spill to your laboratory supervisor and EHS department.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **2-Benzylaniline**.



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Caption: Workflow for the safe disposal of **2-Benzylaniline** waste.

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## References

- 1. 2-ベンジルアニリン ≥99% | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. Benzyaniline | C13H13N | CID 66028 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. ehrls.upenn.edu [[ehrls.upenn.edu](https://ehrls.upenn.edu)]
- 4. acs.org [[acs.org](https://acs.org)]
- 5. scbt.com [[scbt.com](https://scbt.com)]
- 6. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [[cwu.edu](https://cwu.edu)]
- 7. danielshhealth.com [[danielshhealth.com](https://danielshhealth.com)]
- 8. m.youtube.com [[m.youtube.com](https://m.youtube.com)]
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